

Comprehensive NMR Spectral Guide: Methyl 3-methoxyazetidine-3-carboxylate

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Compound of Interest

Compound Name: *Methyl 3-methoxyazetidine-3-carboxylate*

CAS No.: *1392879-17-2*

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Compound: **Methyl 3-methoxyazetidine-3-carboxylate** (HCl Salt / Free Base) CAS (HCl): 1392803-11-0 Molecular Formula: $C_7H_{13}NO_3$ Core Application: Rigid, low-lipophilicity linker for drug discovery (Peptidomimetics, Fragment-Based Design).[2]

Structural Logic & Characterization Strategy

The characterization of **Methyl 3-methoxyazetidine-3-carboxylate** presents a unique NMR profile compared to the more common Methyl azetidine-3-carboxylate.[2] The introduction of the methoxy group at the C3 position creates a quaternary center, eliminating the C3 proton and simplifying the spin system of the azetidine ring.[1]

Key Structural Features for NMR Assignment[1]

- **Quaternary C3 Center:** Unlike the monosubstituted analog, there is no H3 proton.[1] This eliminates the vicinal coupling between H3 and the ring methylene protons (H2/H4).[1]
- **Symmetry:** In the absence of a chiral N-substituent, the molecule possesses a plane of symmetry, rendering the H2 and H4 protons chemically equivalent (or enantiotopic), often

appearing as a simplified signal (singlet or tight AB system) depending on the solvent and nitrogen inversion rate.^[1]

- Dual Methoxy Signals: The spectrum will contain two distinct methyl singlets:
 - Ester Methoxy (-COOCH₃): Deshielded, typically ~3.7–3.8 ppm.^[1]
 - Ether Methoxy (-OCH₃): Upfield relative to the ester, typically ~3.2–3.4 ppm.^[1]

Experimental Protocol: Sample Preparation

To ensure reproducible spectral data, solvent selection is critical due to the basicity of the azetidine nitrogen.^[1]

Method A: Hydrochloride Salt (Recommended for Purity Check)^[1]

- Solvent: Deuterium Oxide (D₂O) or Methanol-d₄ (CD₃OD).^{[1][2]}
- Rationale: The protonated nitrogen () locks the conformation and prevents aggregation.^[1] It also shifts the ring protons downfield, separating them from the solvent front.^[1]
- Expected State: Sharp, well-resolved signals; NH protons exchange with solvent (invisible in D₂O).^[1]

Method B: Free Base (Recommended for Structural Assignment)^[1]

- Solvent: Chloroform-d (CDCl₃).^{[1][2]}
- Rationale: Allows observation of the NH proton (broad singlet, ~2.0–3.5 ppm depending on concentration).^[1]
- Caution: Azetidine free bases can be unstable or hygroscopic. Run immediately after liberation from salt.

Comparative Spectral Analysis

This section compares the target compound with its closest alternative, the monosubstituted Methyl azetidine-3-carboxylate, to highlight the diagnostic signals.

Table 1: ¹H NMR Chemical Shift Comparison (in CD₃OD)

Feature	Target: Methyl 3-methoxyazetidine-3-carboxylate	Alternative: Methyl azetidine-3-carboxylate	Diagnostic Note
H3 Proton	Absent	~3.71 – 3.77 ppm (m)	The disappearance of the H3 multiplet is the primary confirmation of 3,3-disubstitution. [2]
Ring H2/H4	~4.0 – 4.4 ppm (s or d)	4.18 – 4.31 ppm (m)	The target's ring protons appear as a simplified singlet/doublet due to loss of H3 coupling. [1]
Ester -OMe	3.75 – 3.80 ppm (s)	3.77 ppm (s)	Consistent across both analogs; characteristic of methyl esters. [1][2]
Ether -OMe	3.20 – 3.40 ppm (s)	Absent	The "smoking gun" signal for the methoxy derivative. [1][2]

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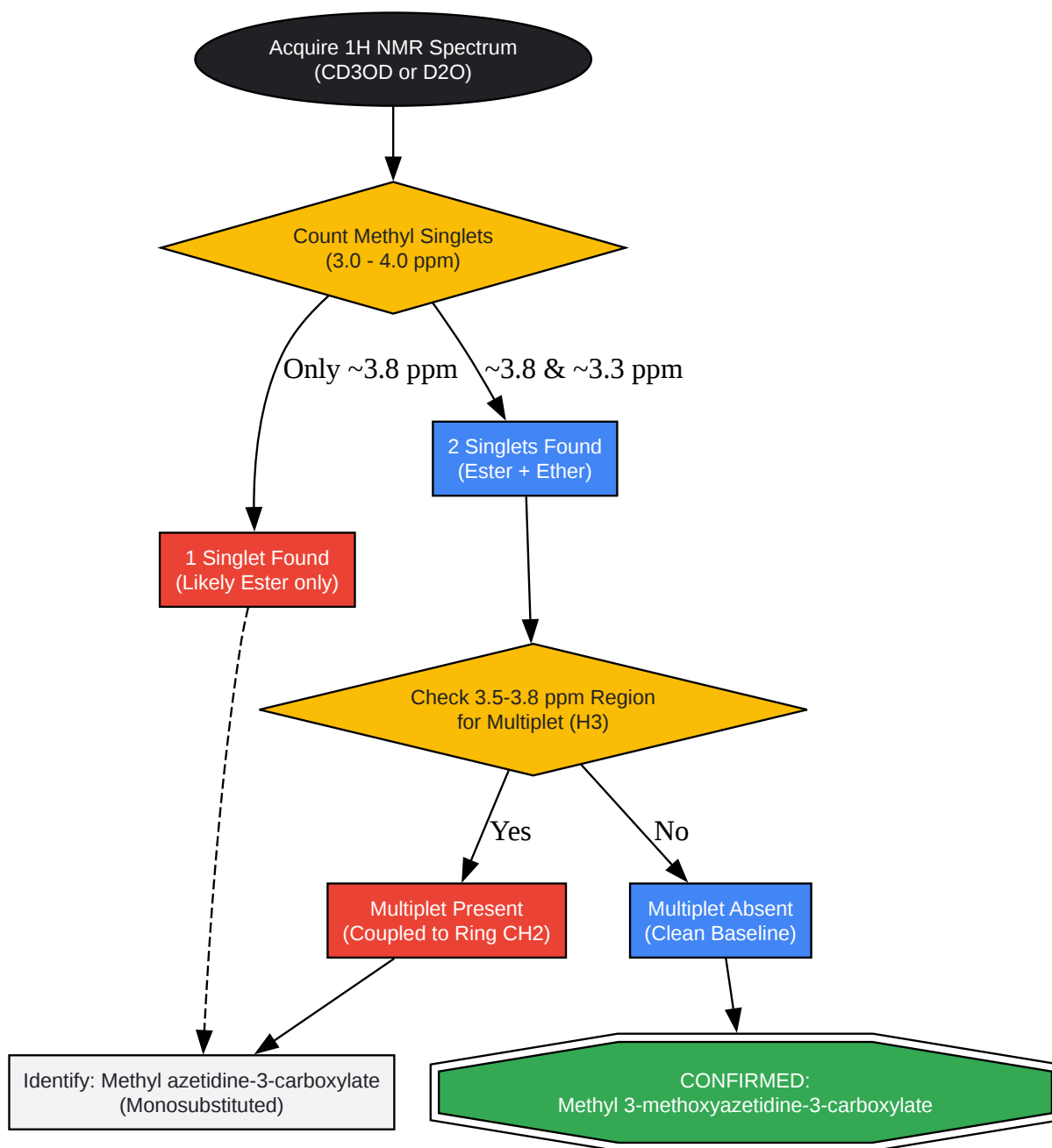
Note: Shifts are approximate and dependent on concentration and exact pH. Data for the alternative derived from validated catalog data [1, 2]. [1][3]

Table 2: ^{13}C NMR Diagnostic Signals[1]

Carbon Environment	Expected Shift (ppm)	Assignment Logic
Carbonyl (C=O)	168 – 172	Typical ester carbonyl.[1][2]
Quaternary C3	75 – 85	Significantly deshielded by Oxygen (OMe) and Carbonyl. [1]
Ring C2/C4	50 – 55	Azetidine ring carbons (adjacent to N).[1]
Ester -OCH ₃	52 – 53	Standard methyl ester carbon. [2]
Ether -OCH ₃	50 – 52	Aliphatic methoxy carbon.[2]

Visualization: Assignment Workflow

The following diagram illustrates the logical flow for confirming the structure of **Methyl 3-methoxyazetidine-3-carboxylate** using ^1H NMR data.



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Caption: Decision tree for distinguishing the target 3,3-disubstituted azetidine from its monosubstituted analog.

Detailed Experimental Methodologies

Protocol 1: Purity Assessment via qNMR (Quantitative NMR)

To determine the absolute purity of the bulk material (often supplied as HCl salt).[1]

- Internal Standard: Select Maleic Acid (singlet @ 6.3 ppm in D₂O) or Dimethyl Sulfone (singlet @ 3.0 ppm in D₂O).[1] Ensure the standard's relaxation time (T₁) is known.
- Sample Prep: Weigh ~10 mg of the azetidine sample and ~5 mg of Internal Standard (precision ±0.01 mg) into a vial. Dissolve in 0.6 mL D₂O.
- Acquisition:
 - Pulse Angle: 90°.
 - Relaxation Delay (D₁): > 5 × T₁ (typically 30–60 seconds) to ensure full magnetization recovery.[1]
 - Scans: 8–16.[1][4]
- Processing: Phase and baseline correct manually. Integrate the Ester Methoxy signal (3.77 ppm, 3H) against the Internal Standard signal.
- Calculation: Use standard qNMR molar ratio equations to derive % purity.

Protocol 2: Free Base Liberation for 2D NMR

If 2D correlations (HMBC/HSQC) are required to assign the quaternary carbon:

- Dissolve 50 mg of the HCl salt in 2 mL of saturated NaHCO₃ solution.
- Extract 3x with 2 mL of Dichloromethane (DCM).
- Dry the combined organic layer over anhydrous Na₂SO₄. [1]
- Filter and evaporate DCM carefully (azetidines can be volatile; do not use high vacuum for extended periods).[1]

- Re-dissolve the residue immediately in CDCl_3 for NMR analysis.[1]

References

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